

Crystal Structure Determination of N,N'-Dinitrourea: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Urea, N,N'-dinitro-

Cat. No.: B171865

[Get Quote](#)

Introduction

N,N'-dinitrourea (DNU) is a highly energetic material that has garnered interest within the scientific community, particularly in the field of energetic materials research. Its molecular structure, featuring two nitro groups attached to a urea backbone, contributes to its high density and positive oxygen balance.[1] Understanding the precise three-dimensional arrangement of atoms within its crystal lattice is paramount for predicting its stability, performance, and safety characteristics. This technical guide provides an in-depth overview of the synthesis and crystal structure determination of N,N'-dinitrourea, tailored for researchers, scientists, and professionals in drug development who may encounter energetic compounds in their work.

Synthesis of N,N'-Dinitrourea

The synthesis of N,N'-dinitrourea has been approached through various nitration methods.[2][3] One effective and well-documented protocol involves the nitration of urea using a mixture of nitric and sulfuric acids at low temperatures.[1]

Experimental Protocol: Synthesis of N,N'-Dinitrourea

Materials:

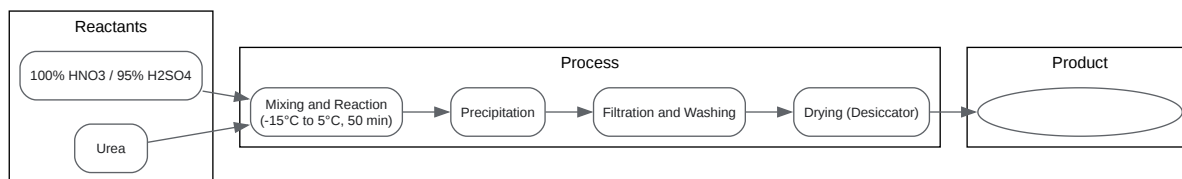
- Urea
- 100% Nitric acid

- 95% Sulfuric acid
- Ice bath
- Beaker
- Magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel)
- Desiccator

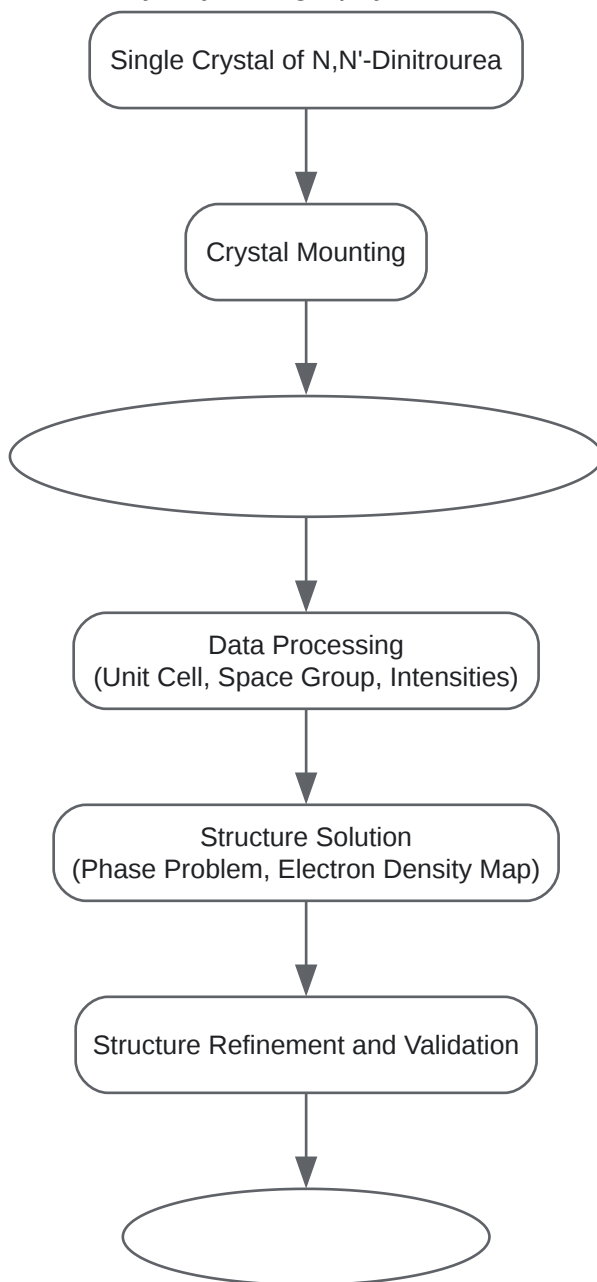
Procedure:

- Prepare a 50:50 (v/v) mixture of 100% nitric acid and 95% sulfuric acid.
- Cool the acid mixture in an ice bath to a temperature between -15°C and 5°C.[3]
- Slowly add urea to the cooled acid mixture while stirring continuously. Maintain the low temperature throughout the addition.
- After the addition is complete, continue stirring the reaction mixture for approximately 50 minutes.[3]
- The N,N'-dinitrourea product will precipitate out of the solution.
- Filter the precipitate using a Büchner funnel and wash with cold, distilled water.
- Dry the collected crystals under vacuum in a desiccator. Due to its instability in the presence of moisture, proper drying and storage are crucial.

Synthesis Workflow for N,N'-Dinitrourea



X-ray Crystallography Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nowa.pirotechnika.one.pl [nowa.pirotechnika.one.pl]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Crystal Structure Determination of N,N'-Dinitrourea: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b171865#crystal-structure-determination-of-n-n-dinitrourea]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com